

Improving Thenyldiamine solubility for in vitro experiments

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Compound of Interest

Compound Name: *Thenyldiamine*

Cat. No.: *B1203926*

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Thenyldiamine Solubility Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming solubility challenges with **Thenyldiamine** for in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What are the key physicochemical properties of Thenyldiamine and its hydrochloride salt?

Understanding the basic properties of **Thenyldiamine** is the first step in developing an effective solubilization strategy. The compound is typically available as a free base or as a hydrochloride (HCl) salt, which have different physical states and solubility profiles.

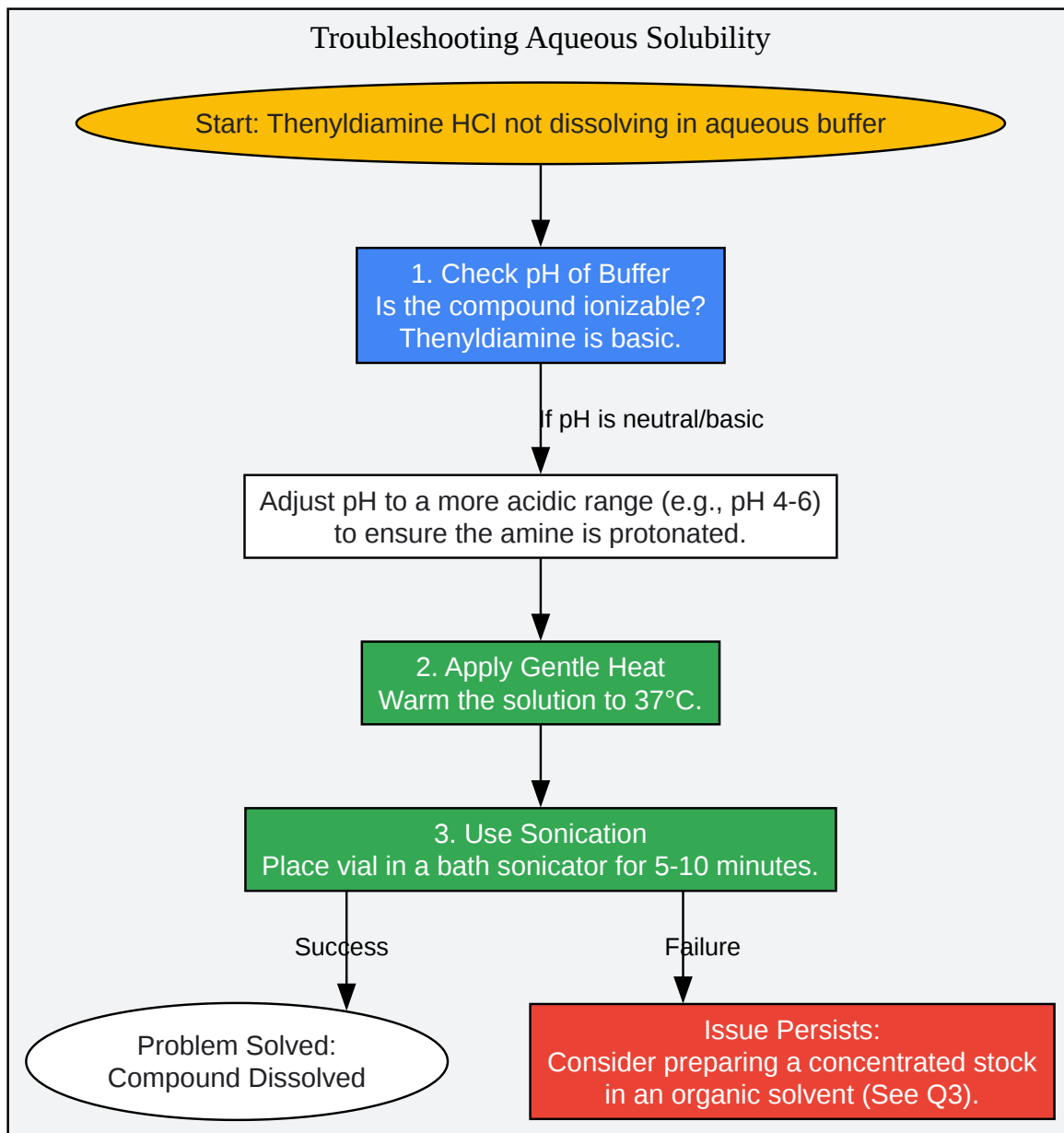
Table 1: Physicochemical Properties of **Thenyldiamine**

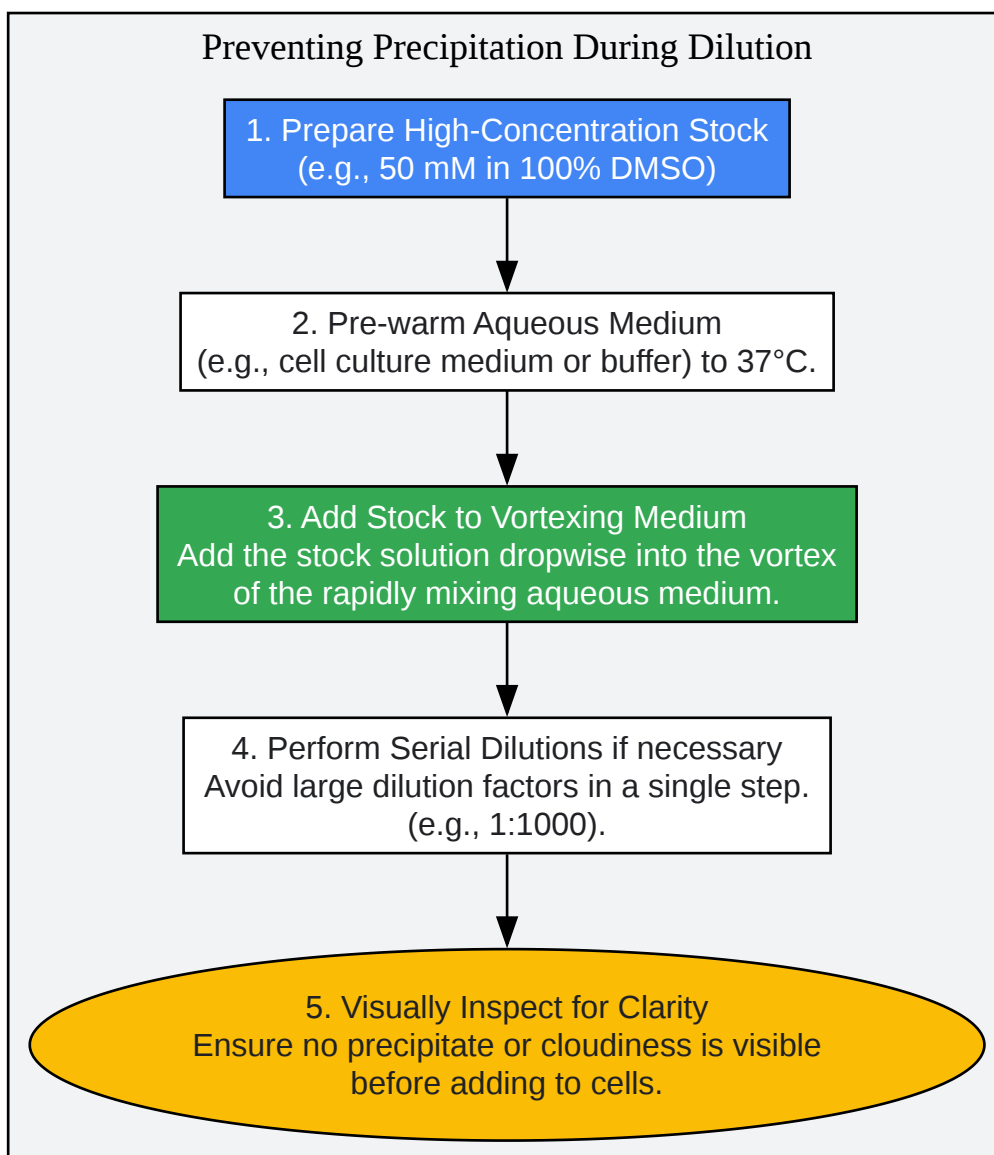
Property	Thenyldiamine (Free Base)	Thenyldiamine Hydrochloride
Molecular Formula	C₁₄H₁₉N₃S [1]	C₁₄H₂₀ClN₃S [2]
Molar Mass	261.39 g/mol [1] [3] [4] [5]	297.85 g/mol [2] [6]
Appearance	Liquid [1]	White crystalline powder [1] [6]
Water Solubility	4.44 g/L (at 37.5 °C) [7] [8]	Soluble, up to 20% [1]

| Melting Point | Not Applicable | 169.5 - 170 °C[\[1\]](#)[\[6\]](#) |

Q2: My Thenyldiamine HCl is not fully dissolving in an aqueous buffer. What steps can I take?

Precipitation or incomplete dissolution in aqueous solutions is a common issue. The hydrochloride salt of **Thenyldiamine** is generally water-soluble, but factors like pH, concentration, and temperature can significantly impact this.[\[1\]](#)[\[6\]](#) Follow this troubleshooting workflow if you encounter issues.





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